

A Comprehensive Guide to the Safe Disposal of 4-Chloro-4'-methoxybutyrophenone

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Compound of Interest

Compound Name:	4-Chloro-4'-methoxybutyrophenone
CAS No.:	40877-19-8
Cat. No.:	B1583663

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This guide provides essential safety and logistical information for the proper disposal of **4-Chloro-4'-methoxybutyrophenone** (CAS No. 40877-19-8), a halogenated organic compound commonly used as an intermediate in pharmaceutical and agrochemical synthesis.^[1]

Adherence to these procedures is critical for ensuring the safety of laboratory personnel, maintaining regulatory compliance, and protecting the environment. This document is designed for researchers, scientists, and drug development professionals who handle this chemical.

Hazard Profile and Waste Classification

Understanding the inherent hazards of **4-Chloro-4'-methoxybutyrophenone** is the foundation of its safe management and disposal. Its chemical properties dictate its classification as a hazardous material and, consequently, as hazardous waste upon disposal.

Chemical and Physical Properties

Property	Value	Significance for Disposal
Molecular Formula	$C_{11}H_{13}ClO_2$ [2][3]	Indicates the presence of a carbon-halogen bond, classifying it as a halogenated organic compound.
Appearance	White to off-white crystalline powder[1]	As a solid, it poses a risk of dust inhalation and surface contamination.
Melting Point	32-35 °C (lit.)[1]	Low melting point means it can easily become a liquid, increasing spill and contact risks.
Flash Point	145.5 °C[1]	Not considered highly flammable, but can burn at elevated temperatures.
Solubility	Sparingly soluble in water; soluble in organic solvents[1]	Improper disposal into sewer systems can lead to environmental contamination.

GHS Hazard Classification

4-Chloro-4'-methoxybutyrophenone is classified with the following hazards under the Globally Harmonized System (GHS):

- Skin Irritation (Category 2): Causes skin irritation upon contact.[2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[2]

Due to these hazards and its chemical structure, this compound is considered hazardous waste. As a halogenated organic compound, it falls under specific regulations outlined by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act

(RCRA).[4][5] Wastes containing total halogenated organic compounds (HOCs) in concentrations greater than 1,000 mg/kg are subject to stringent land disposal restrictions.[6]

Personal Protective Equipment (PPE) Protocol

A rigorous PPE protocol is non-negotiable to prevent exposure during handling and disposal procedures. The principle is to create a complete barrier between the researcher and the chemical.

Required PPE for Handling and Disposal

Body Part	Required PPE	Rationale and Specifications
Hands	Chemical-resistant gloves	Use nitrile or neoprene gloves. Double-gloving is recommended when handling pure compound or concentrated waste. Gloves should be changed every 30-60 minutes or immediately if contamination is suspected.[7][8]
Eyes/Face	Safety goggles and face shield	Goggles provide a seal against dust and splashes. A face shield offers an additional layer of protection for the entire face, which is crucial when handling larger quantities or during spill cleanup.[7][9]
Body	Chemical-resistant lab coat or apron	A long-sleeved, cuffed lab coat is mandatory. A chemical-resistant apron worn over the lab coat provides enhanced protection against splashes of contaminated solvents.[10]
Respiratory	Use in a well-ventilated area	All handling of the solid compound or its solutions should occur in a certified chemical fume hood to mitigate inhalation risks.[1][11] If a fume hood is not available, a NIOSH-approved respirator may be required.
Feet	Closed-toe shoes	Leather or other absorbent materials are not suitable. Chemical-resistant shoe

covers should be used if there is a significant risk of spills.[10]

Procedural Note: Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[12] Never wear contaminated PPE outside of the designated work area.[7]

On-Site Waste Management: Segregation and Collection

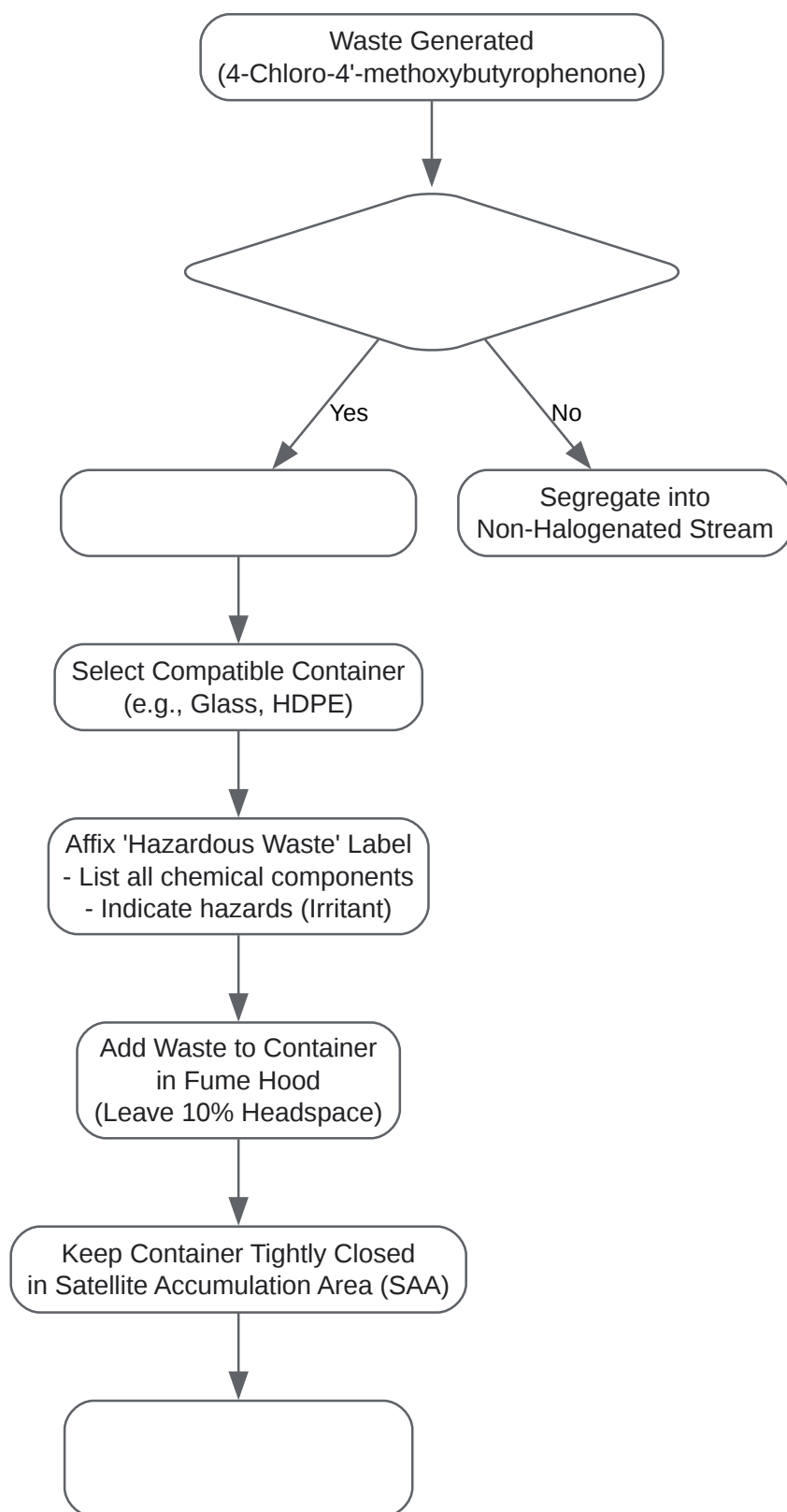
Proper on-site management begins at the point of waste generation. The primary directive is the strict segregation of halogenated waste from all other waste streams.

Step-by-Step Waste Collection Protocol

- Designate a Satellite Accumulation Area (SAA): Establish a designated area within the laboratory, at or near the point of waste generation, for collecting hazardous waste. This area must be under the control of laboratory personnel.[13][14] A portion of a chemical fume hood is an ideal location.
- Select a Compatible Waste Container: Use a container made of a material chemically compatible with **4-Chloro-4'-methoxybutyrophenone** and any solvents used. Borosilicate glass or high-density polyethylene (HDPE) are typically appropriate. The container must have a secure, leak-proof screw cap.[13][15]
- Properly Label the Container: Before adding any waste, affix a "Hazardous Waste" label.[14] The label must include:
 - The full chemical name: "Waste **4-Chloro-4'-methoxybutyrophenone**".
 - A list of all components, including solvents, with percentages. Do not use abbreviations or chemical formulas.[13]
 - The associated hazards: "Irritant," "Toxic." [13][14]

- Segregate the Waste: This is a critical step. Collect waste containing **4-Chloro-4'-methoxybutyrophenone** in a container dedicated exclusively to halogenated organic waste. [\[11\]](#) Mixing it with non-halogenated waste streams contaminates the entire volume, necessitating more complex and costly disposal for the entire container.[\[11\]](#)
- Add Waste to the Container: Carefully transfer the waste into the labeled container, ensuring there are no drips or spills on the exterior. Leave at least 10% of the container volume as headspace to allow for vapor expansion.[\[13\]](#)
- Secure the Container: Keep the container securely closed at all times, except when actively adding waste.[\[11\]](#) This prevents the release of vapors and protects against spills.
- Manage the SAA: Inspect the SAA weekly for any signs of leaks or container degradation. [\[13\]](#) Once a container is full, mark the date on the label and arrange for its removal by your institution's Environmental Health & Safety (EHS) department within three days.[\[13\]](#)

Disposal Decision Workflow



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